

What is the CAS number for Isomylamine Hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isomylamine Hydrochloride*

Cat. No.: *B10858515*

[Get Quote](#)

Isomylamine Hydrochloride: A Technical Overview

CAS Number: 24357-98-0

This document provides a technical summary of **Isomylamine Hydrochloride**, a compound identified as a spasmolytic and smooth muscle relaxant.[1] The information is intended for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

Isomylamine Hydrochloride is the hydrochloride salt of Isomylamine.[1][2] Key identifying information and physical properties are summarized in the table below.

Property	Value	Reference
CAS Number	24357-98-0	[1][2][3]
Synonyms	Isomylamine HCl, ISOMYLAMINE HYDROCHLORIDE [USAN], NSC-78987	[1][2]
IUPAC Name	2-(diethylamino)ethyl 1- isopentylcyclohexane-1- carboxylate hydrochloride	[1]
Chemical Formula	C18H36ClNO2	[1]
Molecular Weight	333.94 g/mol	[1][2]
Exact Mass	333.2435	[1]
Elemental Analysis	C: 64.74%, H: 10.87%, Cl: 10.62%, N: 4.19%, O: 9.58%	[1]
Related CAS Number	28815-27-2 (free base)	[1]

Pharmacological Classification

Isomylamine Hydrochloride is classified as a spasmolytic and smooth muscle relaxant.[1] It is also categorized under agents affecting the musculoskeletal system.[2] This product is intended for research use only and not for human or veterinary use.[1]

Experimental Data and Protocols

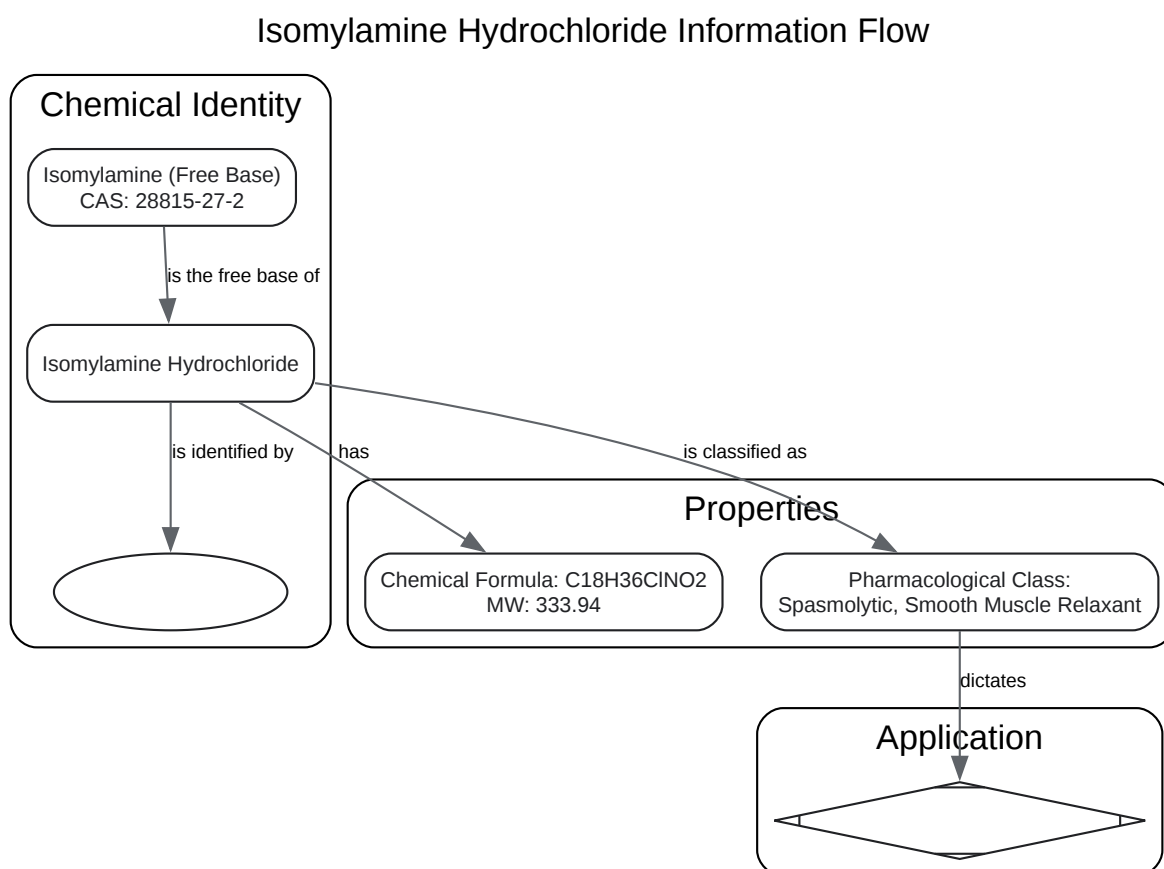
A comprehensive search of publicly available scientific literature did not yield detailed experimental protocols, quantitative data from pharmacological assays, or specific signaling pathway information for **Isomylamine Hydrochloride**. The available information is primarily from chemical suppliers and regulatory databases.

Experimental Workflow and Signaling Pathways

Due to the lack of detailed experimental studies in the public domain, a diagram of the experimental workflow or the specific signaling pathways through which **Isomylamine Hydrochloride** exerts its effects cannot be provided at this time.

Logical Relationship of Available Information

The following diagram illustrates the relationship between the identified pieces of information for **Isomylamine Hydrochloride**.



[Click to download full resolution via product page](#)

Caption: Logical relationship of **Isomylamine Hydrochloride** information.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medkoo.com [medkoo.com]
- 2. GSRS [gsrs.ncats.nih.gov]
- 3. go.drugbank.com [go.drugbank.com]
- To cite this document: BenchChem. [What is the CAS number for Isomylamine Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10858515#what-is-the-cas-number-for-isomylamine-hydrochloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

